

Long-Term Clinical Performance of Helioseal F Plus: A Comparative Guide

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Compound of Interest

Compound Name: *Helioseal*

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This guide provides a comprehensive analysis of the long-term clinical performance of **Helioseal F Plus**, a fluoride-releasing pit and fissure sealant. Its performance is compared with other dental sealants, supported by data from clinical trials. This document is intended for researchers, scientists, and dental professionals seeking an objective evaluation of this product.

Comparative Performance Data

The clinical efficacy of a dental sealant is primarily determined by its retention rate and its ability to prevent caries. The following tables summarize the long-term clinical performance of **Helioseal F Plus** in comparison to its predecessor, **Helioseal F**, and other commercially available sealants.

Table 1: **Helioseal F Plus** vs. **Helioseal F** - Results from a 3-Year Randomized Clinical Trial

Performance Metric	Follow-up Period	Helioseal F Plus	Helioseal F (Control)	Statistical Significance
Retention Rate				
Completely Intact	2 Years	67.7%	67.5%	No significant difference[1][2]
Completely Intact + Minimal Loss	2 Years	85.9%	86.5%	No significant difference[1][2]
Completely Intact + Minimal Loss	3 Years	81.7%	84.3%	No significant difference[3][4]
Caries Prevention				
Molars free of non-cavitated carious lesions	3 Years	91.7% (for all sealed molars)	91.7% (for all sealed molars)	Not applicable
Molars free of carious cavities	3 Years	100% (for all sealed molars)	100% (for all sealed molars)	Not applicable

Data sourced from a prospective, two-center, randomized clinical trial with a split-mouth design involving 92 adolescents.[1][2][3][4]

Table 2: Comparative Performance of **Helioseal F** (Predecessor to F Plus) with Other Sealants

Performance Metric (at 12 months)	Helioseal F	Embrace-WetBond	Clinpro	Statistical Significance
Retention Rate (Total)	73.3%	96.7%	80.0%	p > 0.05 (Not statistically significant)[5]
Marginal Integrity	60.0%	83.3%	73.3%	Not specified[5]
Marginal Discoloration (Lack of)	80.0%	93.3%	76.7%	Not specified[5]

This study compared **Helioseal F**, the predecessor to **Helioseal F Plus**. The results indicated that while Embrace-WetBond showed higher percentages for retention, marginal integrity, and lack of discoloration, the differences were not statistically significant.[5]

Experimental Protocols

The data for **Helioseal F Plus** presented in Table 1 is derived from a robust clinical trial. The methodology employed is detailed below.

Study Design: A prospective, 3-year, two-center, randomized clinical trial (RCT) utilizing a split-mouth design.[3][4]

Study Population: The initial study included 92 adolescents. Follow-ups were conducted at 1 year (N=85), 2 years (N=82), and 3 years (N=76).[3][4]

Procedure:

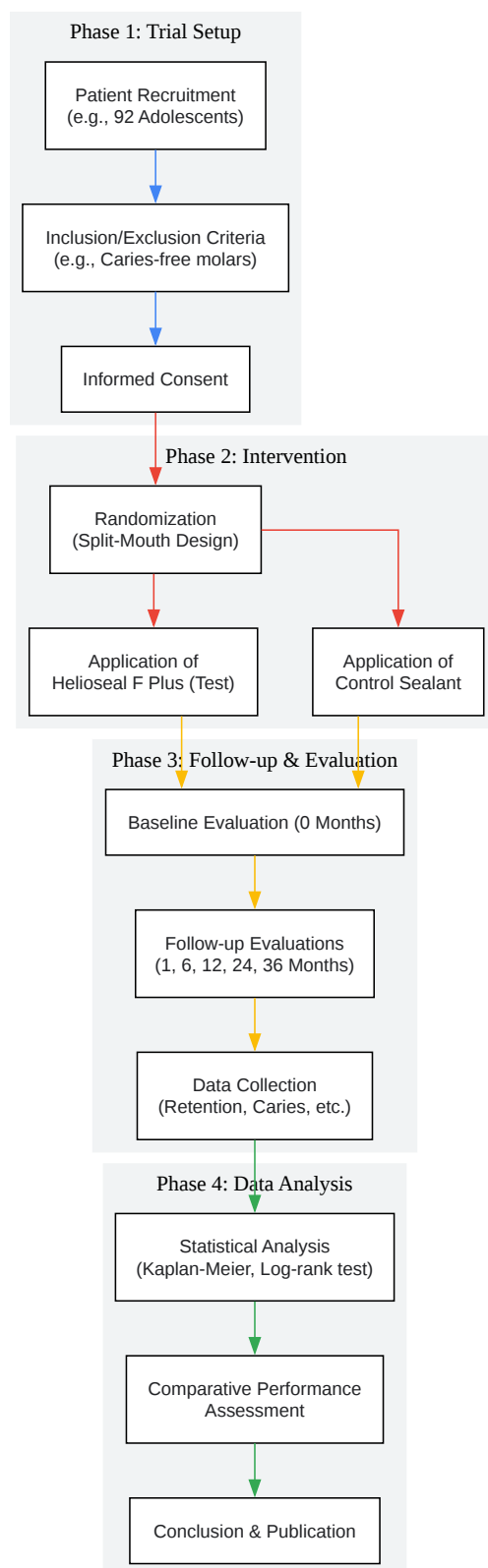
- **Tooth Selection:** Caries-free permanent molars with deep pits and fissures were selected.
- **Randomization:** In each participant, teeth on one side of the mouth were sealed with **Helioseal F Plus** (test) and the contralateral teeth with **Helioseal F** (control). This split-mouth design minimizes inter-participant variability.
- **Application Technique:**

- The occlusal surface was cleaned with a bristle brush.
- The tooth was isolated using either a rubber dam or cotton rolls.
- 37% phosphoric acid gel was applied for 15-30 seconds for enamel etching, followed by rinsing and drying.
- The sealant was applied to the pits and fissures.
- Light-curing was performed for 10 seconds for **Helioseal F Plus** and 20 seconds for **Helioseal F** using an LED curing light.^[4]
- The oxygen inhibition layer was removed with a bristle brush.
- Evaluation:
 - Sealant retention and the presence of caries were evaluated at 1 month, 6 months, 1 year, 2 years, and 3 years.
 - Retention was categorized as completely intact, minimal loss, central retention loss, almost complete loss, or complete loss.
- Statistical Analysis: Kaplan-Meier survival curves, log-rank tests, and a Cox proportional hazard regression model were used to analyze the data.^{[3][4]}

Mechanism of Action and Experimental Workflow

Helioseal F Plus is a resin-based, light-cured, white-pigmented fissure sealant that contains fluoride.^{[6][7]} Its primary mechanism of action is to create a physical barrier that seals off pits and fissures, preventing the ingress of bacteria and food particles.^[6] Additionally, the release of fluoride ions aids in the remineralization of enamel and inhibits the metabolic activity of cariogenic bacteria.

The following diagram illustrates the typical workflow of a randomized clinical trial for evaluating dental sealants, as described in the cited studies.



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Caption: Workflow of a randomized clinical trial for dental sealant evaluation.

In conclusion, the long-term clinical data indicates that **Helioseal F Plus** performs equivalently to its predecessor, **Helioseal F**, in terms of retention and caries prevention over a three-year period.[3][4] Both sealants demonstrated high rates of retention and were effective in preventing carious lesions. When compared to other types of sealants, the predecessor material, **Helioseal F**, showed comparable, though not superior, performance in a 12-month study.[5] The Bis-GMA-free formulation and shorter curing time of **Helioseal F Plus** offer clinical advantages.[1][2]

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